Advanced Characterization Guide: Mass Spectrometry Fragmentation of -Phenyl-3-(benzyloxy)isothiazole-5-methanol

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Compound of Interest

Compound Name:	*alpha-Phenyl-3-(benzyloxy)isothiazole-5-methanol*
CAS No.:	*415724-78-6*
Cat. No.:	*B3136349*

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Executive Summary & Comparison Scope

-Phenyl-3-(benzyloxy)isothiazole-5-methanol (MW: 297.37 Da, Formula:

) represents a complex heterocyclic scaffold combining an isothiazole core with both a benzyl ether and a secondary benzylic alcohol. Accurate characterization requires differentiating the parent molecule from critical synthetic byproducts such as the debenzylated alcohol or the oxidized ketone.

This guide compares the Mass Spectrometry (MS) performance of the Target Compound against two primary Alternatives/Impurities:

- Alternative A (Debenzylated): 5-(

  -hydroxybenzyl)-isothiazol-3-ol (MW: 207 Da).

- Alternative B (Oxidized Ketone): Phenyl-(3-benzyloxyisothiazol-5-yl)methanone (MW: 295 Da).

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Performance Comparison Table: Target vs. Alternatives

Feature	Target Compound **(Alcohol)**	Alt A **(Debenzylated)**	Alt B **(Oxidized Ketone)**	Diagnostic Value
Molecular Ion ( )	m/z 297	m/z 207	m/z 295	Primary identification.
Base Peak (Typical)	m/z 91 (Tropylium)	m/z 105 (Benzoyl*)	m/z 105 (Benzoyl)	Target shows dominant benzyl cation (91); Ketones favor benzoyl (105).
Water Loss ( )	Observed (m/z 279)	Observed (m/z 189)	Absent	Critical for confirming the alcohol moiety.
Benzyl Loss ( )	m/z 206	N/A	m/z 204	Confirms the 3-benzyloxy ether linkage.
-Cleavage	m/z 77 ( )	m/z 77	m/z 105 ( )	Alcohol yields phenyl cation; Ketone yields acylium ion.

> *Note: *For Alt A, the base peak may vary, but the absence of the m/z 91 tropylium ion (from the benzyl ether) is the key differentiator.*

Detailed Fragmentation Mechanism

The fragmentation of

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-Phenyl-3-(benzyloxy)isothiazole-5-methanol under Electron Ionization (EI, 70 eV) or ESI-MS/MS follows three distinct mechanistic pathways driven by the stability of the aromatic fragments.

Pathway 1: Benzyl Ether Cleavage (Dominant)

The most labile bond is the

bond of the benzyloxy group at position 3.

- Mechanism: Inductive cleavage or homolytic fission generates the stable Tropylium ion (

) at m/z 91.
- Neutral Loss: Loss of the benzyl radical (

) yields the radical cation at m/z 206.

Pathway 2: Benzylic Alcohol Dehydration & -Cleavage

The secondary alcohol at position 5 undergoes characteristic eliminations.

- Dehydration: Elimination of

  (18 Da) via a 1,3- or 1,4-elimination mechanism involving the isothiazole ring protons.
  - Fragment:

    m/z 279.
- -Cleavage: Cleavage of the

  bond between the methanol carbon and the phenyl ring.
  - Fragment: Formation of the phenyl cation (

) at m/z 77.[1]

Pathway 3: Isothiazole Ring Disassembly

High-energy collisions lead to the fragmentation of the heterocyclic core.

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- Mechanism: Isothiazoles typically undergo

  bond cleavage followed by loss of

  (27 Da) or

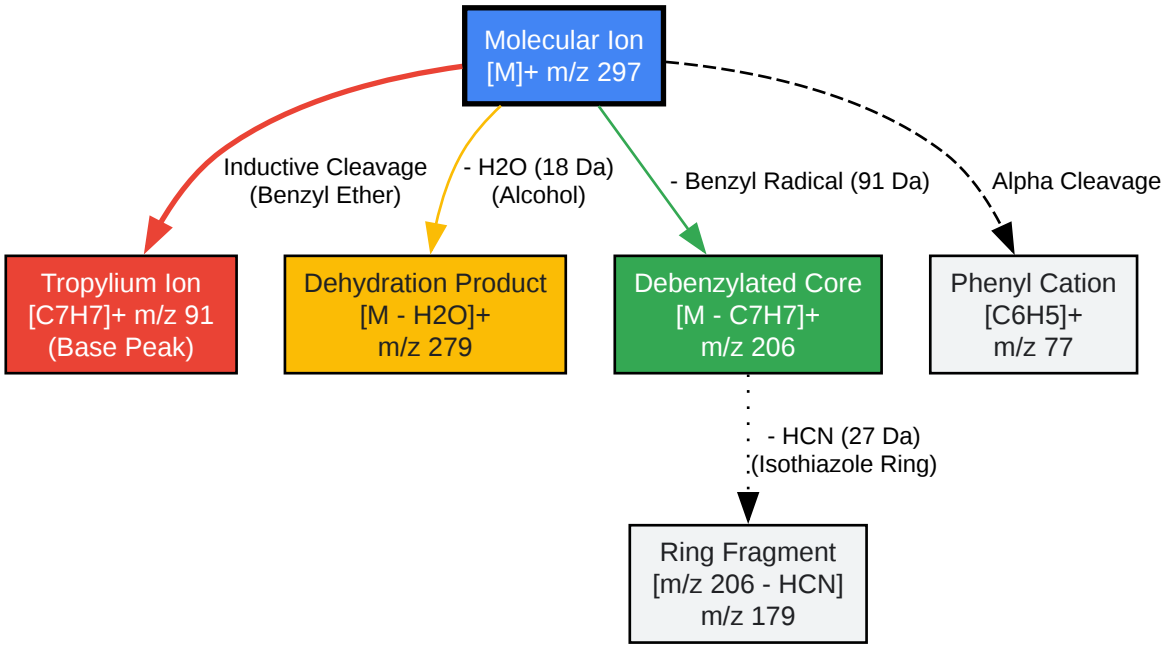
  fragments.

- Fragment: The ion at m/z 206 (after benzyl loss) may further lose

  to form m/z 179.

Visualization of Fragmentation Pathways[1][2][3][4][5][6]

The following diagram illustrates the connectivity and mass transitions for the target molecule.



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Caption: Fragmentation tree of

-Phenyl-3-(benzyloxy)isothiazole-5-methanol showing primary competitive pathways: benzyl ether cleavage (red), dehydration (yellow), and core skeleton retention (green).

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Experimental Protocols

To replicate these results and validate the compound's identity, follow these standardized protocols.

Protocol A: High-Resolution ESI-MS/MS (Qualitative)

Use this method for precise mass determination and structural elucidation.

- Sample Preparation: Dissolve 0.1 mg of the target compound in 1 mL of Methanol:Water (50:50) with 0.1% Formic Acid.
- Infusion: Direct infusion at 5

  L/min into a Q-TOF or Orbitrap mass spectrometer.
- Source Conditions:
  - Ionization: Positive Mode (

).[2]
  - Capillary Voltage: 3.5 kV.
  - Source Temp: 300°C.
- Collision Energy (CE) Ramp: Acquire MS/MS spectra at stepped energies (10, 20, 40 eV) to observe the transition from molecular ion survival to extensive fragmentation.
- Validation Criteria:
  - Identify the protonated molecule

    at m/z 298.09.
  - Confirm the presence of the m/z 91.05 (Tropylium) and m/z 280.08 (

) fragments.

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Protocol B: GC-EI-MS (Impurity Profiling)

Use this method for purity analysis and comparison with volatile intermediates.

- Derivatization (Optional but Recommended): Treat the sample with BSTFA + 1% TMCS at 60°C for 30 mins to silylate the hydroxyl group. This shifts the

  to m/z 369 (

  ), improving peak shape and preventing thermal degradation.

- GC Parameters:
  - Column: DB-5ms or equivalent (30m x 0.25mm).
  - Temp Program: 100°C (1 min)

    20°C/min

    300°C (5 min).
- MS Parameters:
  - Source: EI, 70 eV.[3]
  - Scan Range: m/z 40–500.

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-cleavage and benzyl ether characteristic ions).

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- To cite this document: BenchChem. [Advanced Characterization Guide: Mass Spectrometry Fragmentation of -Phenyl-3-(benzyloxy)isothiazole-5-methanol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3136349/docs#advanced-characterization-guide-mass-spectrometry-fragmentation-of-phenyl-3-benzyloxy-isothiazole-5-methanol]

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